analytical methods for quantifying 2,3,4-trimethylpent-1-en-3-ol

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Compound of Interest

Compound Name:	*2,3,4-Trimethylpent-1-en-3-ol*
Cat. No.:	*B11963483*

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Application Note: Advanced Analytical Methods for the Quantification of **2,3,4-Trimethylpent-1-en-3-ol**

Executive Summary

The accurate quantification of volatile and semi-volatile branched alkenols is a critical requirement in pharmaceutical intermediate quality control, flavor and fragrance profiling, and synthetic methodology validation. This application note details the analytical strategies for quantifying **2,3,4-trimethylpent-1-en-3-ol**, a sterically hindered tertiary allylic alcohol. As a Senior Application Scientist, I have designed this protocol to bypass common analytical pitfalls—such as incomplete derivatization and standard unavailability—by employing a dual-modality approach: High-Resolution Gas Chromatography-Mass Spectrometry (GC-MS) for high-throughput profiling, orthogonally validated by Quantitative Nuclear Magnetic Resonance (qNMR) for absolute purity determination.

Chemical Topology & Analytical Challenges

Before designing an analytical workflow, one must interrogate the molecular architecture of the target analyte. **2,3,4-Trimethylpent-1-en-3-ol** ($C_8H_{16}O$) features a highly branched carbon

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skeleton terminating in an alkene, with the hydroxyl group situated at a sterically crowded tertiary carbon (C3)[1].

The Causality of Method Selection:

- Derivatization Resistance: Standard GC-MS protocols for alcohols often employ silylation (e.g., BSTFA/TMCS) to reduce polarity and improve peak shape[2]. However, the extreme steric hindrance at the C3 position of this molecule makes silylation kinetically unfavorable, leading to incomplete reactions and high quantitative variance. Therefore, our GC-MS protocol utilizes direct liquid injection of the underivatized analyte.
- Reference Standard Scarcity: Commercially certified reference materials (CRMs) for highly specific branched isomers are often unavailable. To circumvent the need for an identical reference standard, we employ qNMR, which relies on the universal proportionality of proton signal intensity to molar concentration[3].

Table 1: Physicochemical Properties of the Target Analyte

Property	Value	Analytical Implication
IUPAC Name	2,3,4-trimethylpent-1-en-3-ol	Defines the proton environments for NMR integration.
Molecular Formula	$C_8H_{16}O$	Used for molar mass calculations in qNMR (128.21 g/mol)[1].
Topological Polar Surface Area	20.2 $Å^2$	Low polarity allows elution on non-polar GC columns[1].
Structural Features	Tertiary OH, Terminal Alkene	Alkene protons (~4.8–5.0 ppm) provide isolated qNMR signals.

Primary Modality: High-Resolution GC-MS (Quantitative Profiling)

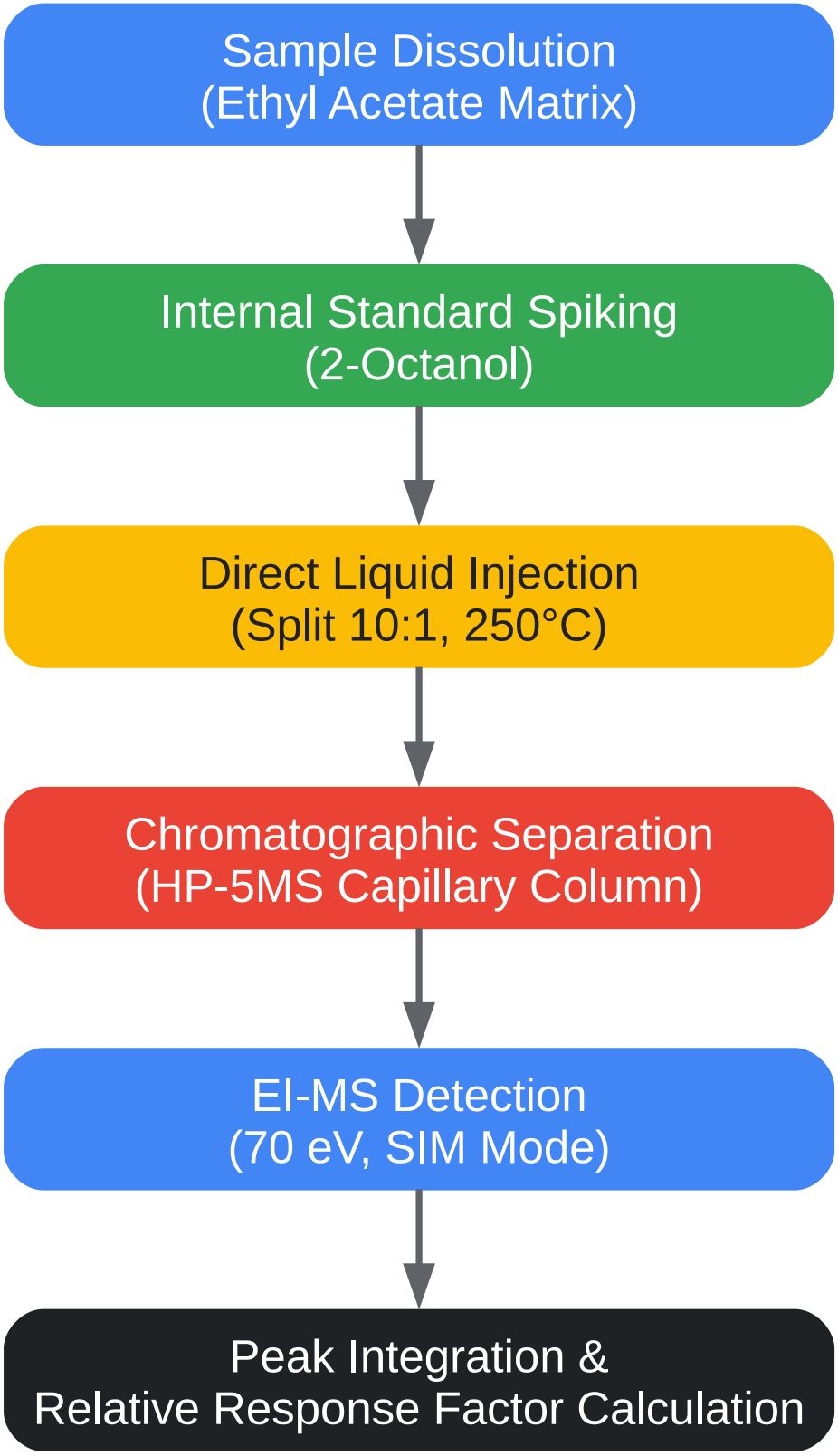
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To achieve baseline separation of **2,3,4-trimethylpent-1-en-3-ol** from potential structural isomers without derivatization, the selection of the stationary phase is paramount. We utilize an HP-5MS column (5% phenyl-methylpolysiloxane). The slight polarity of the phenyl groups provides necessary selectivity for the hydroxyl moiety, while the highly inert, low-bleed nature of the column prevents the peak tailing typically associated with underivatized alcohols[4][5].

GC-MS Experimental Protocol

- Sample Preparation: Accurately weigh ~50 mg of the sample and dissolve it in 10 mL of HPLC-grade ethyl acetate.
- Internal Standard (IS) Addition: Spike the solution with a known concentration of 2-octanol (IS). 2-octanol is chosen because it is a secondary alcohol with a similar boiling point but elutes at a distinct retention time, preventing isobaric interference.
- Instrumental Parameters:
  - Column: HP-5MS (30 m × 0.25 mm i.d., 0.25 µm film thickness)[5].
  - Carrier Gas: Helium (99.999%) at a constant flow rate of 1.2 mL/min.
  - Injection: 1 µL, Split ratio 10:1, Injector temperature 250°C.
  - Oven Program: 40°C (hold 2 min) → ramp at 10°C/min to 200°C → ramp at 25°C/min to 280°C (hold 3 min).
  - Detection: Electron Ionization (EI) at 70 eV. Operate in Selected Ion Monitoring (SIM) mode targeting the molecular ion minus methyl/water fragments (e.g., m/z 113, 95) for enhanced sensitivity.

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Figure 1: GC-MS sample preparation and analysis workflow for underivatized alkenols.

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Orthogonal Validation: Quantitative ^{1}H-NMR (Absolute Purity)

While GC-MS provides excellent sensitivity, its reliance on Relative Response Factors (RRFs) can introduce bias if the IS behaves differently in the MS source than the analyte. To establish a self-validating system, we employ Quantitative NMR (qNMR).

In qNMR, the integral of a resonance signal is directly proportional to the number of nuclei producing it, allowing for absolute mass fraction determination using a certified internal standard of a different chemical entity[3][6].

qNMR Experimental Protocol

- Standard Selection: We utilize 1,4-Bis(trimethylsilyl)benzene-d4 (1,4-BTMSB-d4) or Maleic acid as the internal standard, as their signals do not overlap with the aliphatic or alkene protons of **2,3,4-trimethylpent-1-en-3-ol**[3]. The standard must be traceable to the International System of Units (SI) via a National Metrology Institute[7].
- Gravimetric Preparation: Using a microbalance (readability 0.001 mg), accurately co-weigh ~20 mg of the analyte and ~10 mg of the internal standard into a vial.
- Dissolution: Dissolve the mixture in 0.6 mL of $CDCl_3$ (containing 0.03% v/v TMS). Transfer to a 5 mm precision NMR tube.
- Acquisition Parameters:
  - Frequency: 400 MHz or higher.
  - Relaxation Delay (D1): Must be ≥5×T1(longitudinal relaxation time) of the slowest relaxing proton to ensure complete magnetization recovery (typically D1 = 30–60 seconds)[6].
  - Pulse Angle: 90° for maximum signal-to-noise ratio.
  - Scans: 64 to 128 for sufficient signal averaging.
- Integration & Calculation: Phase and baseline correct the spectrum manually. Integrate the terminal alkene protons of the analyte (two distinct doublets/multiplets near 4.8–5.0 ppm)

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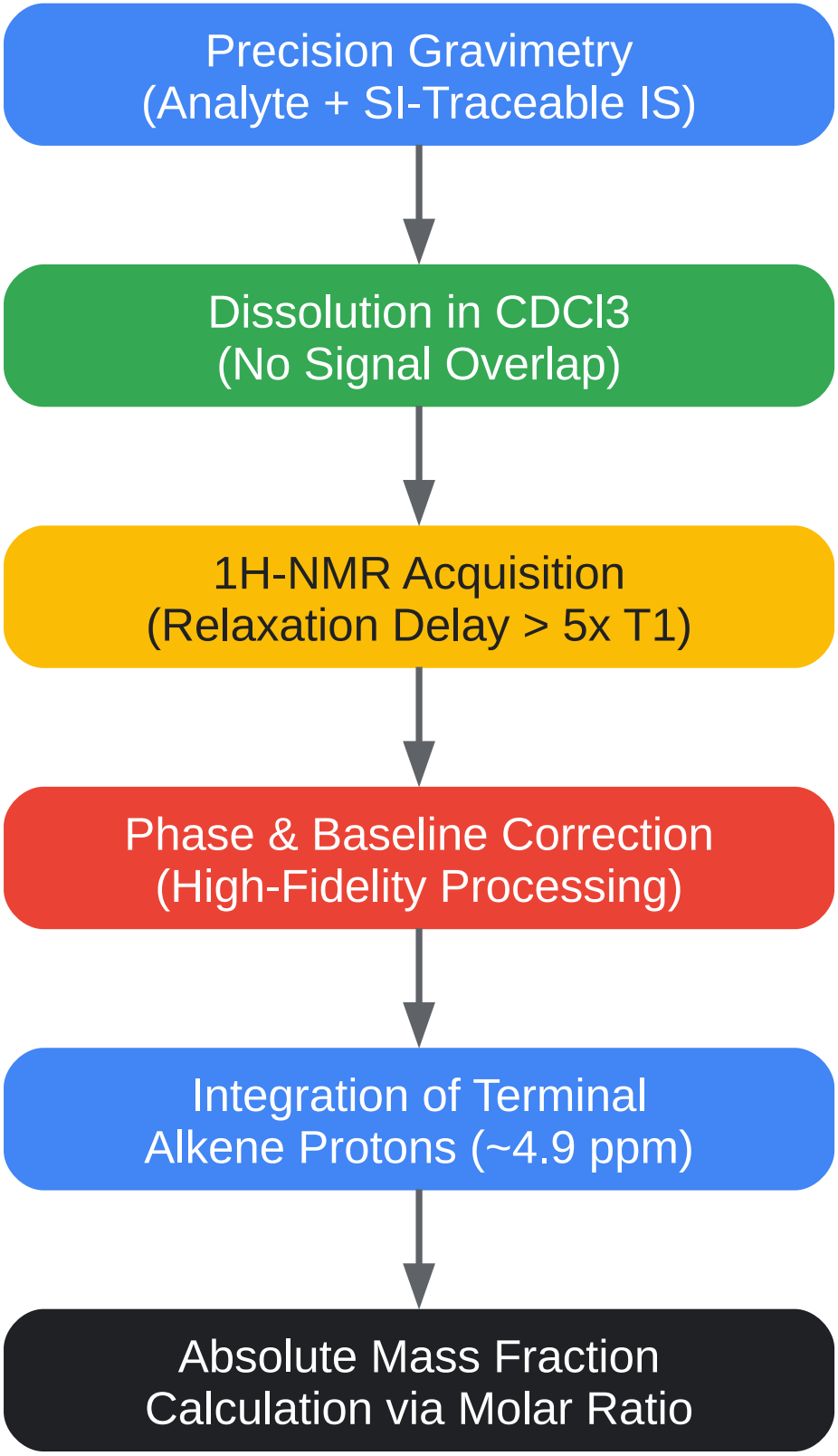
and the IS reference peak.

The absolute purity (Psample) is calculated using the fundamental qNMR equation[3]:

$$P_{sample} = \frac{I_{std}}{I_{sample}} \times \frac{N_{sample}}{N_{std}} \times \frac{M_{std}}{M_{sample}} \times \frac{m_{sample}}{m_{std}} \times P_{std}$$

(Where I = integral area, N = number of protons, M = molar mass, m = weighed mass, and P = purity).

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Figure 2: qNMR logic pathway for absolute purity determination without identical reference standards.

Data Synthesis & Method Validation

To ensure trustworthiness, the protocols must be validated according to ICH Q2(R1) guidelines. Table 2 summarizes the typical validation metrics achieved when applying these optimized methods to sterically hindered alkenols.

Table 2: Comparative Validation Metrics for Analyte Quantification

Validation Parameter	GC-MS (HP-5MS, SIM Mode)	qNMR (400 MHz, $CDCl_3$)
Limit of Detection (LOD)	0.05 µg/mL	~1 mg/mL (Requires higher mass)
Limit of Quantitation (LOQ)	0.15 µg/mL	~3 mg/mL
Linearity (R^2)	> 0.995 (0.5 to 100 µg/mL)	> 0.999 (Directly proportional)
Precision (RSD%, n=6)	< 3.5%	< 1.0% (Highly precise)
Primary Utility	Trace impurity profiling, High-throughput	Absolute purity assignment, CRM generation

Conclusion: By bypassing derivatization and utilizing an inert HP-5MS column, GC-MS provides rapid, high-sensitivity profiling of **2,3,4-trimethylpent-1-en-3-ol**. However, for regulatory submissions or precise stoichiometric calculations in drug development, orthogonal validation via qNMR is mandatory. The qNMR method serves as a self-validating, primary ratio measurement procedure that anchors the analytical data to the International System of Units (SI).

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